

Chemical Profile and Available Solubility Data

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Calcium periodate

CAS No.: 22700-17-0

Cat. No.: S13205592

Get Quote

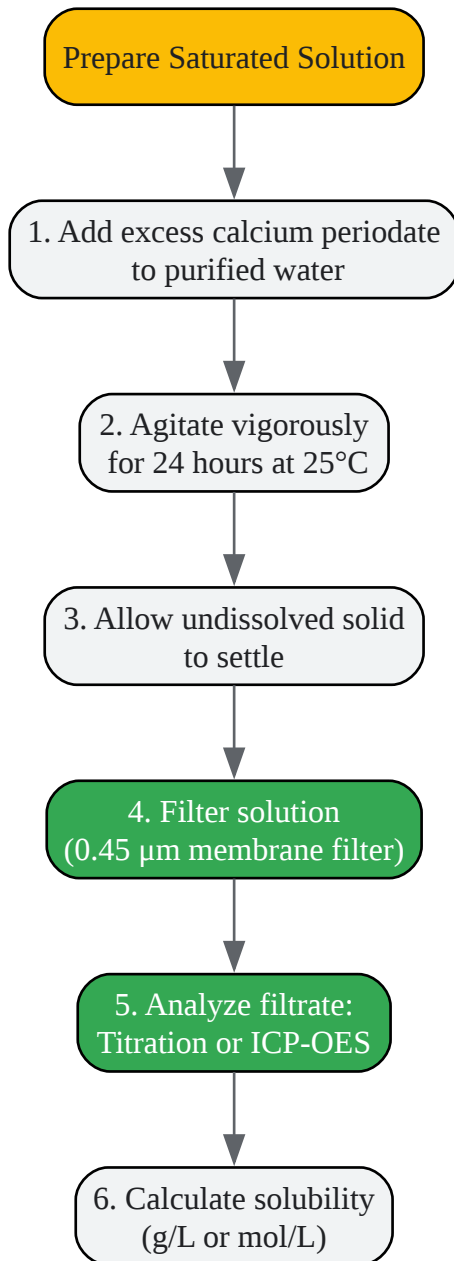
The following table summarizes the known properties of **calcium periodate**. Please note that a precise, quantitative solubility value (e.g., in g/100mL or molarity) is not available in the searched sources.

Property	Description / Value
Appearance	White crystals or powder [1]
Molecular Formula (Anhydrous)	Ca_2O_8 [2]
Common Hydrate Form	$\text{Ca}_3(\text{H}_2\text{IO}_6)_2 \cdot 4\text{H}_2\text{O}$ (Calcium Periodate Tetrahydrate) [1]
Molecular Weight (Tetrahydrate)	640.11 g/mol [1]
Solubility in Water	Slightly soluble [1]
Commercial Form	Often supplied as penta calcium orthoperiodate ($\geq 60\%$) containing 28-31% iodine [3]

Experimental Protocol for Solubility Determination

Since quantitative data is scarce, determining solubility experimentally may be necessary. The following workflow outlines a general approach using saturation and titration, a common method for slightly soluble

salts.



[Click to download full resolution via product page](#)

Experimental workflow for solubility determination

Step 1: Preparation of a Saturated Solution

- Add an excess of pure **calcium periodate** powder to a known volume (e.g., 100 mL) of purified water in a sealed container [4].
- Agitate the mixture vigorously for at least 24 hours using a magnetic stirrer in a temperature-controlled water bath maintained at **25°C** to ensure equilibrium is reached [4].
- Allow the undissolved solid to settle, and then carefully filter the supernatant through a **0.45 µm membrane filter** to obtain a clear, saturated solution [4].

Step 2: Quantitative Analysis of Periodate Ion

The concentration of periodate in the saturated solution can be determined by:

- **Iodometric Titration:** This is a classic method for oxidizing agents. An aliquot of the saturated solution can be reacted with an excess of potassium iodide (KI) in an acidic medium. The periodate ion (IO_4^-) will oxidize I^- to iodine (I_2). The liberated I_2 can then be titrated with a standardized sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution using starch as an indicator [2].
- **Instrumental Techniques:** For higher precision, use techniques like **Inductively Coupled Plasma Optical Emission Spectrometry (ICP-OES)** to directly measure the calcium or iodine concentration.

Step 3: Data and Calculation

- From the titration or instrumental results, calculate the concentration of periodate (or calcium) in the saturated solution.
- **Solubility** can be expressed as either **molar solubility (mol/L)** or **mass solubility (g/L)** of **calcium periodate**.

Research Considerations

- **pH Dependence:** The solubility of many metal salts is pH-dependent. For a comprehensive understanding, consider measuring the solubility across a range of pH buffers [5].
- **Ion Speciation:** Periodate can exist in different forms in aqueous solution (metaperiodate IO_4^- and orthoperiodate IO_6^{5-}), and the equilibrium between them is pH-dependent [6]. The form present could influence solubility measurements.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Calcium Periodate [americanelements.com]
2. Buy Calcium periodate | 22700-17-0 [smolecule.com]
3. eCFR :: 21 CFR 573.240 -- Calcium . periodate [ecfr.gov]
4. E3: Solubility Constants for Compounds at 25°C [chem.libretexts.org]
5. sciencedirect.com/science/article/abs/pii/S0022354921006560 [sciencedirect.com]
6. Periodate [en.wikipedia.org]

To cite this document: Smolecule. [Chemical Profile and Available Solubility Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b13205592#calcium-periodate-solubility-in-water>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com